

Essential Safety and Logistics for Handling Ethyl 2-mercaptopropionate

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Compound of Interest

Compound Name: *Ethyl 2-mercaptopropionate*

Cat. No.: B7804212

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This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the laboratory use of **Ethyl 2-mercaptopropionate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

Chemical Overview: **Ethyl 2-mercaptopropionate** (CAS No. 19788-49-9) is a flammable liquid and vapor characterized by a strong stench.^[1] It is harmful if swallowed or inhaled and causes skin and serious eye irritation.^{[2][3]} Due to its hazardous nature, strict adherence to safety protocols is mandatory.

Hazard Identification and Safety Data Summary

Proper handling of **Ethyl 2-mercaptopropionate** requires a thorough understanding of its associated hazards. The following table summarizes key quantitative safety data.

Parameter	Value	Source
Flash Point	72 °C (161.6 °F)	[4]
Molecular Formula	C5H10O2S	[3]
Molecular Weight	134.20 g/mol	[3]
GHS Hazard Statements	H226, H302, H315, H319, H332, H335	[2][3]

NFPA 704 Diamond:

- Health: 1
- Flammability: 2
- Instability: 0

(Source:[4])

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Ethyl 2-mercaptopropionate** to minimize exposure and ensure personal safety.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][4]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[4]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[4]
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[1][4]

Experimental Protocol: Safe Handling and Usage in the Laboratory

This protocol outlines the step-by-step procedure for the safe handling of **Ethyl 2-mercaptopropionate** in a laboratory setting.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area. Use a chemical fume hood for all operations.[4]

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1][4]
- Remove all sources of ignition, such as open flames, hot surfaces, and sparks.[1][3] Use explosion-proof electrical, ventilating, and lighting equipment.[1][5]

2. Handling the Chemical:

- Ground and bond the container and receiving equipment to prevent static discharge.[5]
- Use only non-sparking tools.[1][5]
- Avoid contact with eyes, skin, and clothing.[4] Do not ingest or inhale.[1]
- Keep the container tightly closed when not in use.[4][5]

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong bases and oxidizing agents.[1][4]
- Keep away from heat, sparks, and flames.[1][4]

Emergency Procedures

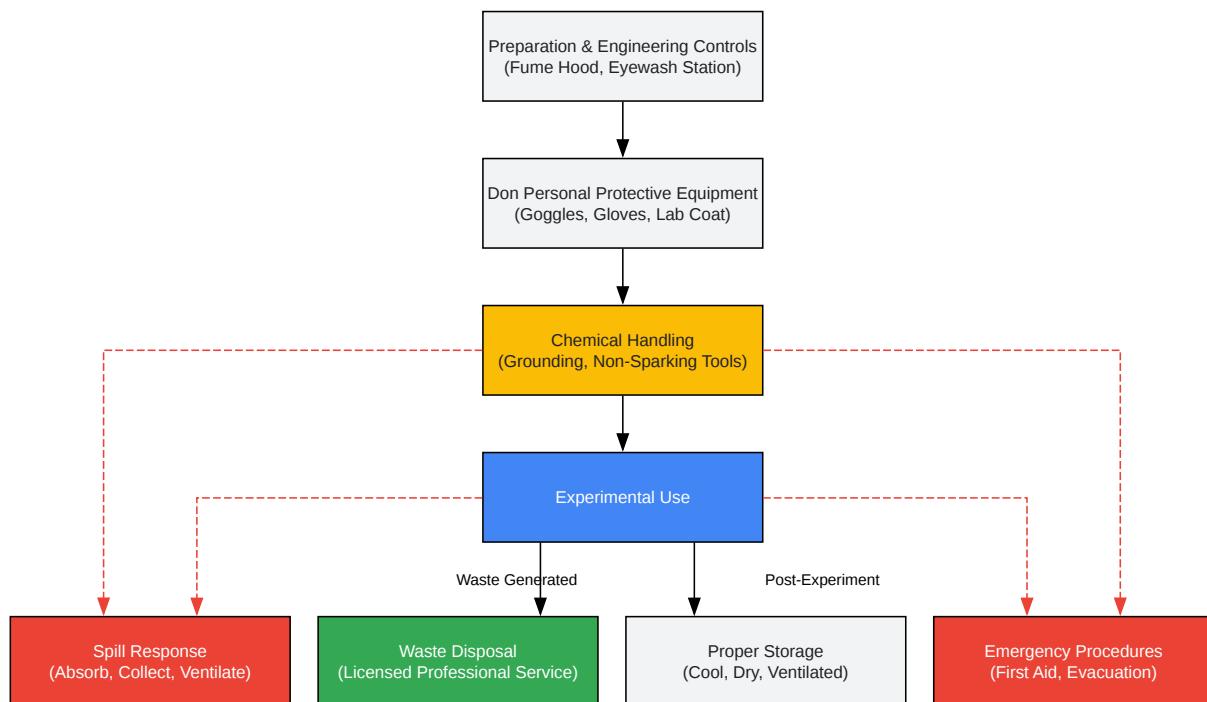
Immediate and appropriate responses to emergencies are critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1][4]
- Inhalation: Remove the individual from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]
- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[3][4] Use spark-proof tools and explosion-proof equipment during cleanup.[3]

Disposal Plan

Dispose of **Ethyl 2-mercaptopropionate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.^{[1][5]} Empty containers may retain product residue and can be hazardous.^[4]

Workflow for Handling Ethyl 2-mercaptopropionate



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Caption: Workflow for the safe handling of **Ethyl 2-mercaptopropionate**.

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